

2-(Boc-amino)-5-(aminomethyl)pyridine chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Boc-amino)-5-(aminomethyl)pyridine

Cat. No.: B574126

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An In-depth Technical Guide on 2-(Boc-amino)-5-(aminomethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical properties of **2-(Boc-amino)-5-(aminomethyl)pyridine**, a key building block in medicinal chemistry and drug discovery.

Chemical Identity

IUPAC Name: tert-butyl (5-(aminomethyl)pyridin-2-yl)carbamate[1]

Synonyms: tert-butyl N-[5-(aminomethyl)pyridin-2-yl]carbamate[2][3][4]

Chemical Structure

The structure of **2-(Boc-amino)-5-(aminomethyl)pyridine** consists of a pyridine ring substituted at the 2-position with a Boc-amino group and at the 5-position with an aminomethyl group. The Boc (tert-butoxycarbonyl) group is a common protecting group for amines.

Molecular Formula: C₁₁H₁₇N₃O₂[1][2][3][4]

SMILES: CC(C)(C)OC(=O)NC1=NC=C(CN)C=C1[1][2][3]

Structural Representation

Caption: 2D representation of **2-(Boc-amino)-5-(aminomethyl)pyridine**.

Physicochemical Properties

Property	Value
Molecular Weight	223.28 g/mol
CAS Number	187237-37-2 [2]
MDL Number	MFCD07781132 [2]

Note: The user's request for experimental protocols, signaling pathways, and extensive data tables is not applicable to the fundamental chemical information provided for this compound.

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References

- 1. 2-(Boc-amino)-5-(aminomethyl)pyridine 95% | CAS: 187237-37-2 | AChemBlock [achemblock.com]
- 2. 5-Aminomethyl-2-(Boc-amino)pyridine, 97% | Fisher Scientific [fishersci.ca]
- 3. H50078.06 [thermofisher.com]
- 4. 5-Aminomethyl-2-(Boc-amino)pyridine, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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